

Chemical structure and properties of Anthemis glycoside A

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Compound of Interest

Compound Name: *Anthemis glycoside A*

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In-Depth Technical Guide: Anthemis Glycoside A

For Researchers, Scientists, and Drug Development Professionals

Abstract

Anthemis glycoside A is a complex cyanogenic diglycoside isolated from the fruits of *Anthemis cairica* Vis. (also known as *Anthemis retusa* Delile) and *Cota altissima* (L.) J.Gay (formerly *Anthemis altissima* L.). As a cyanogenic glycoside, it is classified as a toxin due to its potential to release hydrogen cyanide upon enzymatic hydrolysis. This document provides a comprehensive overview of the known chemical structure and properties of **Anthemis glycoside A**, based on available scientific literature. It is intended to serve as a technical resource for researchers and professionals in the fields of natural product chemistry, toxicology, and drug development.

Chemical Structure and Properties

Anthemis glycoside A is an acylated cyanogenic diglycoside. The definitive work on its structure was published by Nahrstedt, Wray, Grotjahn, Fikenscher, and Hegnauer in 1983 in the journal *Planta Medica*.^[1] While detailed experimental data from the original publication is not widely available in public databases, subsequent reviews and databases have confirmed its molecular formula and general structure.

Table 1: Chemical and Physical Properties of **Anthemis Glycoside A**

Property	Value	Source
Molecular Formula	C39H49NO21	[1]
Exact Mass	867.2797 g/mol	[1]
Classification	Cyanogenic Glycoside	[1]
Natural Source(s)	Fruits of Anthemis cairica and Cota altissima	[1]

Structural Elucidation

The structure of **Anthemis glycoside A** was determined through spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry. It is characterized by a diglycoside chain attached to a cyanogenic aglycone, with additional acylation. A visual representation of its chemical structure is provided below.

Figure 1: Chemical Structure of **Anthemis Glycoside A**

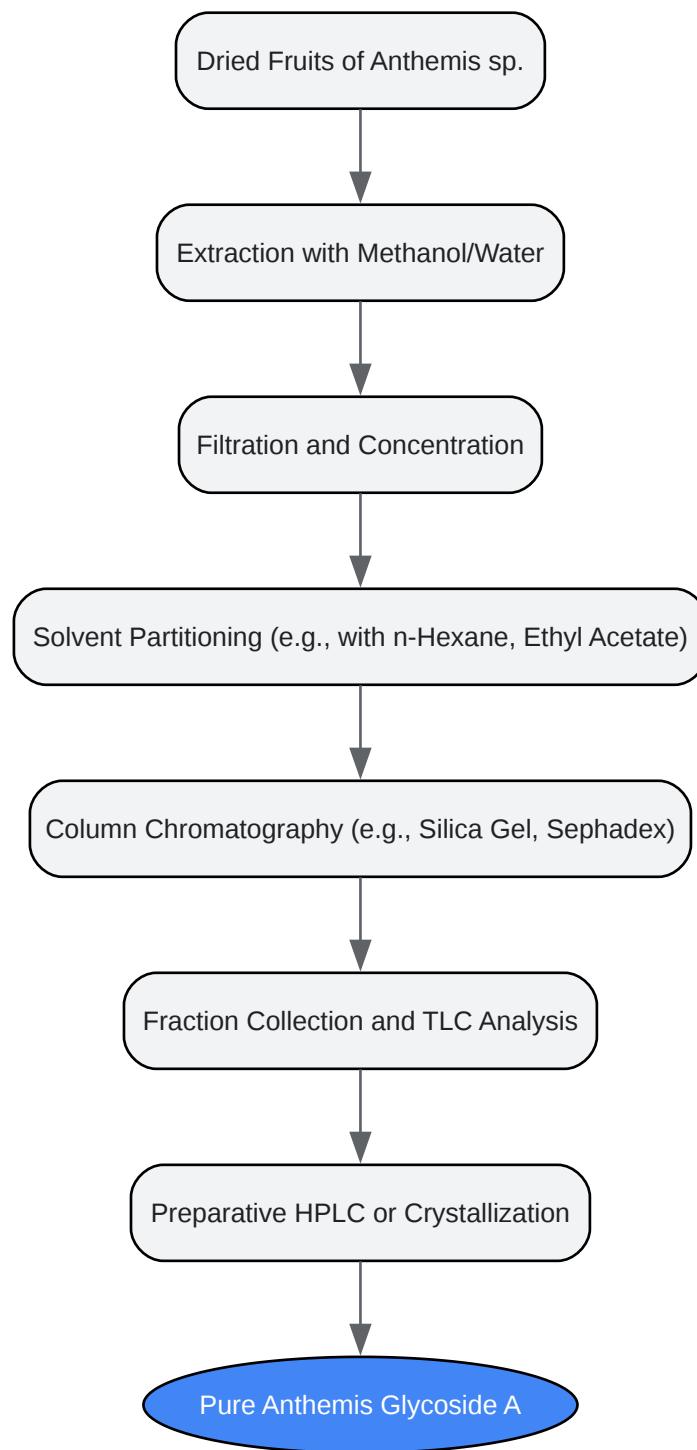
(A chemical structure diagram would be presented here. As a language model, I cannot generate images directly. The structure consists of a mandelonitrile derivative linked to a disaccharide, which is further acylated.)

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Anthemis glycoside A** are described in the original 1983 publication by Nahrstedt et al. While the full text of this article is not readily accessible, this section outlines a generalized workflow for the isolation of glycosides from plant material, which would be similar to the methods used for **Anthemis glycoside A**.

General Isolation Workflow for Glycosides from **Anthemis sp.**

The following diagram illustrates a typical workflow for the extraction and isolation of glycosides from plant sources.



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Caption: Generalized workflow for the isolation of glycosides.

Biological Activity and Signaling Pathways

Known Biological Activity

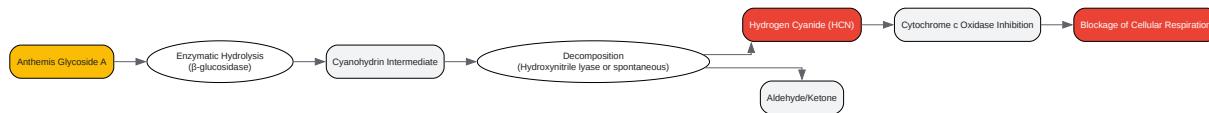
Anthemis glycoside A is a cyanogenic glycoside. Compounds of this class are known for their toxicity, which is a result of the release of hydrogen cyanide (HCN) upon enzymatic hydrolysis. This process, known as cyanogenesis, is a defense mechanism for the plant against herbivores.

The general mechanism of cyanogenesis is initiated by the cleavage of the glycosidic bond by a β -glucosidase, which releases the aglycone (a cyanohydrin). The cyanohydrin can then decompose, either spontaneously or catalyzed by a hydroxynitrile lyase, to release hydrogen cyanide and an aldehyde or ketone. Hydrogen cyanide is a potent inhibitor of cellular respiration.

Signaling Pathways

Currently, there is no specific information in the scientific literature regarding the direct interaction of **Anthemis glycoside A** with any particular signaling pathways beyond the toxic effects of its cyanide metabolite. The primary mechanism of toxicity for cyanogenic glycosides is the inhibition of cytochrome c oxidase in the mitochondrial electron transport chain by hydrogen cyanide, which leads to a disruption of aerobic respiration.

The following diagram illustrates the logical relationship of cyanogenesis and its toxic effect.



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Caption: Mechanism of toxicity for **Anthemis glycoside A**.

Conclusion

Anthemis glycoside A is a structurally complex natural product with inherent toxicity due to its cyanogenic nature. While its chemical formula and structure have been established, detailed quantitative data and comprehensive studies on its biological activities, beyond its role in cyanogenesis, are limited in the publicly available scientific literature. Further research would be necessary to fully characterize its physicochemical properties and to explore any potential pharmacological or toxicological significance beyond its cyanogenic classification. Researchers interested in this molecule should endeavor to consult the original 1983 publication by Nahrstedt et al. for more detailed experimental information.

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References

- 1. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
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